

Application Notes and Protocols for Isotopic Labeling of Jasmonic Acid

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Compound of Interest		
Compound Name:	Phytomonic acid	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the isotopic labeling of jasmonic acid (JA), a critical phytohormone involved in plant development and defense responses. The protocols outlined below are intended for researchers in academia and industry, including those in drug development, who are studying JA signaling pathways, metabolism, and therapeutic potential.

Introduction to Isotopic Labeling of Jasmonic Acid

Isotopic labeling is a powerful technique used to trace the metabolic fate of molecules within biological systems. By replacing one or more atoms in a molecule with their heavier, non-radioactive isotopes (e.g., Deuterium (²H or D), Carbon-13 (¹³C), Oxygen-18 (¹⁸O)), researchers can track the molecule's absorption, distribution, metabolism, and excretion (ADME). For jasmonic acid, isotopic labeling is instrumental in elucidating its biosynthetic and signaling pathways, quantifying its endogenous levels, and understanding its role in various physiological processes.

Methods for Isotopic Labeling

There are two primary approaches for the isotopic labeling of jasmonic acid: Chemical Synthesis and In Vivo (Metabolic) Labeling.



Chemical Synthesis of Isotopically Labeled Jasmonic Acid

Chemical synthesis offers a direct and controlled method to produce isotopically labeled jasmonic acid with high purity and specific labeling patterns. This is particularly useful for producing standards for quantitative analysis by mass spectrometry.

a) Deuterium Labeling

Deuterium-labeled jasmonic acid (d-JA) is a commonly used internal standard for quantification by mass spectrometry. The following is a general protocol for the synthesis of (\pm)-(10- 2 H, 11- 2 H₂, 12- 2 H₃)JA.

Experimental Protocol: Synthesis of Deuterium-Labeled Jasmonic Acid

Materials:

- (±)-Methyl jasmonate
- Dichloromethane (CH₂Cl₂)
- Ozone (O₃)
- Zinc powder (Zn)
- Acetic acid
- (1-2H, 2-2H₂, 3-2H₃)propylidene-triphenylphosphorane (Wittig reagent)
- Tetrahydrofuran (THF)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ether
- Sodium bicarbonate (NaHCO₃) solution



- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- Ozonolysis: Dissolve (±)-methyl jasmonate in CH₂Cl₂ and cool to -15°C. Bubble ozone through the solution until a pale color persists. Flush with nitrogen (N₂) to remove excess ozone.
- Reductive Workup: Slowly add the ozonolysis product to a stirred suspension of zinc powder
 in acetic acid at approximately 20°C. Filter the mixture and wash with water and sodium
 bicarbonate solution. Dry the organic phase with anhydrous sodium sulfate to obtain the
 crude aldehyde.
- Purification of Aldehyde: Purify the crude aldehyde by column chromatography on silica gel.
- Wittig Reaction: Prepare the ylide by reacting the corresponding phosphonium salt with a strong base like butyllithium in dry THF at -30°C. Add the purified aldehyde to the ylide solution and stir.
- Workup and Purification: Quench the reaction with dilute HCl and extract the product with ether. Wash the ether layer with NaHCO₃ solution and dry with Na₂SO₄. Purify the resulting labeled methyl jasmonate by silica gel chromatography.
- Saponification: Hydrolyze the labeled methyl jasmonate to the free acid using NaOH in methanol/water.
- Final Purification: Acidify the reaction mixture and extract the deuterium-labeled jasmonic acid. Further purify by chromatography to yield the final product.

b) ¹⁴C Labeling

Radiolabeled jasmonic acid, such as [2-14C]JA, is valuable for tracing its transport and metabolism in plants.

Experimental Protocol: Synthesis of (\pm) -[2-14C]Jasmonic Acid



Materials:

- 2-(2Z-pentenyl)-2-cyclopenten-1-one
- Diethyl [2-14C]malonate
- Absolute methanol
- Sodium methylate
- Acetic acid
- Florisil
- Silica gel for column chromatography
- Chloroform

Procedure:

- Michael Addition: Dissolve 2-(2Z-pentenyl)-2-cyclopenten-1-one in absolute methanol. Add a
 mixture of inactive and diethyl [2-14C]malonate. Initiate the reaction by adding sodium
 methylate and stir at room temperature under a nitrogen atmosphere for 1.5 hours.
- Quenching and Initial Purification: Stop the reaction by adding acetic acid. Evaporate the solvent under reduced pressure and adsorb the residue onto Florisil. Perform column chromatography on silica gel to obtain the mixture of Michael addition products.
- Saponification and Decarboxylation: Heat the Michael addition products with water under high pressure to achieve saponification and decarboxylation in a single step. This will yield a mixture of (±)-[2-14C]jasmonic acid and its isomer.
- Final Purification: Acidify the aqueous phase and extract the labeled jasmonic acid with chloroform. The purity can be checked by thin-layer chromatography (TLC).

In Vivo (Metabolic) Labeling of Jasmonic Acid

Methodological & Application





In vivo labeling involves supplying isotopically labeled precursors to living plant tissues or whole plants, allowing the organism's own enzymatic machinery to incorporate the isotopes into jasmonic acid. This method provides insights into the biosynthetic pathways and metabolic fluxes under physiological conditions.

Experimental Protocol: In Vivo Labeling of Jasmonic Acid in Plant Tissue

Materials:

- Plant material (e.g., potato single-node stems, tomato leaves)
- Deuterium-labeled (±)-jasmonic acid or other labeled precursors (e.g., ¹⁸O-labeled 12-oxophytodienoic acid)
- Plant culture medium
- Extraction solvent (e.g., methanol)
- Liquid chromatography-mass spectrometry (LC-MS) system for analysis

Procedure:

- Preparation of Plant Material: Grow plants under controlled conditions. For tissue culture experiments, excise single-node stems or leaves and place them in a suitable culture medium.
- Feeding of Labeled Precursor: Add a known concentration of the isotopically labeled precursor (e.g., deuterium-labeled jasmonic acid) to the culture medium.
- Incubation: Incubate the plant material with the labeled precursor for a defined period (e.g., several hours to days) under appropriate light and temperature conditions.
- Harvesting and Extraction: After the incubation period, harvest the plant tissue, freeze it in liquid nitrogen, and grind it to a fine powder. Extract the metabolites using a suitable solvent like methanol.
- Sample Preparation: Centrifuge the extract to remove cell debris. The supernatant can be further purified and concentrated if necessary.



 Analysis: Analyze the extracted metabolites using an LC-MS system. Monitor for the mass shift corresponding to the incorporated isotope to identify and quantify the labeled jasmonic acid and its metabolites.[1][2]

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the isotopic labeling of jasmonic acid.

Labeling Method	Isotope	Labeled Compoun d	Typical Yield/Inco rporation	Mass Shift (m/z)	Key Applicati on	Referenc e
Chemical Synthesis						
Wittig Reaction	² H (D)	(±)-(10- ² H, 11- ² H ₂ , 12- ² H ₃)JA	~43%	+6	Internal standard for MS	Miersch, 1991
Michael Addition	¹⁴ C	(±)-[2- ¹⁴ C]JA	~50%	+2 (for ¹³ C equivalent)	Metabolic tracer studies	Knöfel et al., 1990[3]
Commercia I Synthesis	¹³ C	[¹³ C ₆]-JA	High Purity	+6	Internal standard for MS	Creelman et al., 1995[4]
In Vivo Labeling						
Feeding Study	² H (D)	Deuterated JA metabolites	Varies with tissue and time	Varies	Elucidation of metabolic pathways	Matsuura et al., 2003[1][2]
Precursor Feeding	¹⁸ O	¹⁸ O-labeled JA	Varies	+2 or +4	Tracing biosyntheti c pathways	Vick & Zimmerma n, 1989



Visualizations Jasmonic Acid Biosynthesis Pathway

The biosynthesis of jasmonic acid begins with α -linolenic acid released from chloroplast membranes and involves a series of enzymatic steps in both the chloroplast and peroxisome.



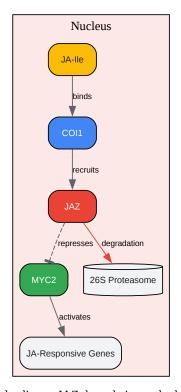
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Caption: Jasmonic acid biosynthesis pathway.

Jasmonic Acid Signaling Pathway

The perception of the bioactive form, JA-IIe, by the COI1-JAZ co-receptor complex initiates a signaling cascade leading to the expression of jasmonate-responsive genes.





 $JA-Ile\ binds\ to\ the\ COI1-JAZ\ co-receptor,\ leading\ to\ JAZ\ degradation\ and\ release\ of\ MYC2\ to\ activate\ gene\ expression.$

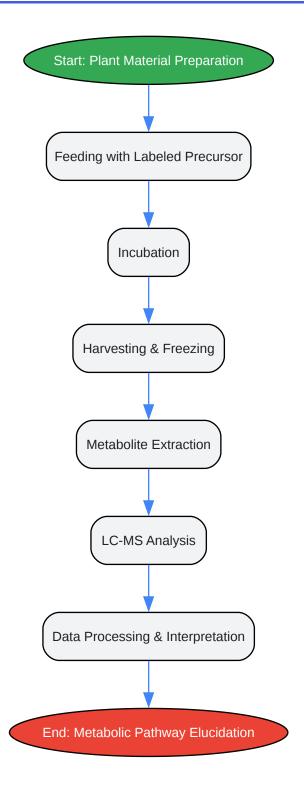
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Caption: Jasmonic acid signaling pathway.

Experimental Workflow for In Vivo Isotopic Labeling

This workflow outlines the key steps involved in conducting an in vivo isotopic labeling experiment to study jasmonic acid metabolism.





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